

HSD17B13-IN-89 Technical Summary

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Compound Focus: Hsd17B13-IN-89

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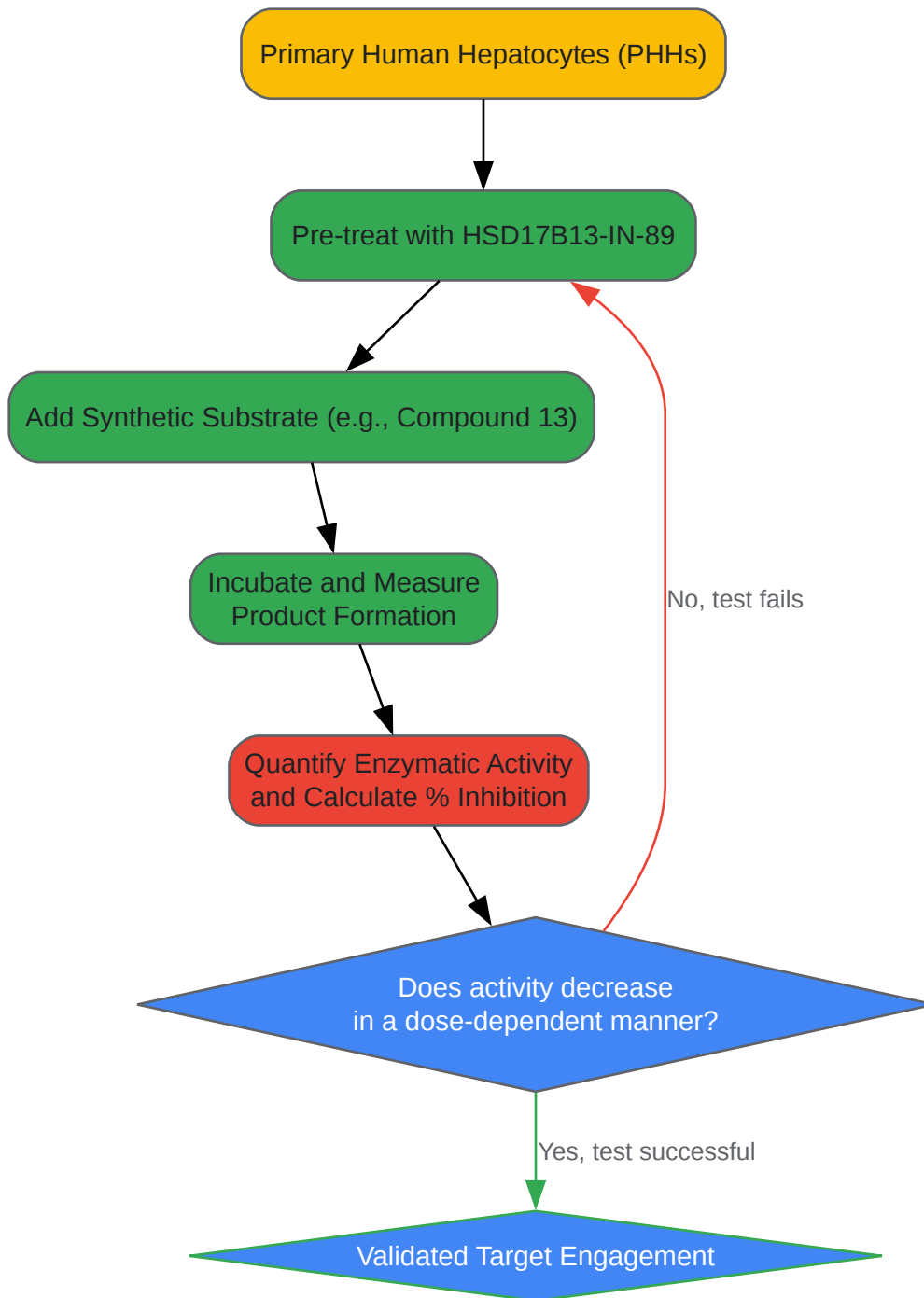
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The table below summarizes key information about **HSD17B13-IN-89** from the available source [1].

Attribute	Description
Chemical Series	Sulfonamide-based inhibitor [1]
Reported Biochemical IC ₅₀	10 nM (95% CI: 5-22 nM) [1]
Reported Cellular IC ₅₀	280 nM (95% CI: 240-330 nM) [1]
Key Application	Probing enzymatic activity of HSD17B13 and its variants in endogenous systems like Primary Human Hepatocytes (PHHs) [1]
Note on Batch Variability	The source publication mentions "batch consistency" as a parameter that was achieved, but does not provide quantitative variability data [1].

Experimental Protocol: Inhibition Assay in PHHs

The protocol below, derived from the source material, describes how **HSD17B13-IN-89** can be used to measure inhibition of endogenous HSD17B13 activity in Primary Human Hepatocytes (PHHs) using a synthetic surrogate substrate [1]. The DOT code and diagram illustrate this workflow.



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Title: Cell-based Inhibition Assay Workflow

This assay provides a functional readout of target engagement in a physiologically relevant system [1].

Troubleshooting and Key Considerations

Given the lack of specific data on batch variability, here are critical considerations for your work with **HSD17B13-IN-89**.

- **Sourcing and QC:** Directly contact the supplier or original authors to request quality control documentation for specific batches, including analytical HPLC or LC-MS data to confirm compound purity and identity.
- **Functional Validation:** Use the experimental protocol above to functionally validate each new batch of the inhibitor. Consistent IC₅₀ values across batches in your own cell-based assay is the strongest indicator of functional consistency [1].
- **Reconstitution and Storage:** Pay close attention to the compound's solubility (DMSO is typically used) and recommended storage conditions (likely -20°C or -80°C). Improper handling can create performance issues that mimic batch variability.

Key Insights for Your Research

- **Novel Tool Compound:** **HSD17B13-IN-89** is part of a novel sulfonamide series developed to overcome the poor cellular permeability of earlier inhibitors [1].
- **Active Variant Finding:** Contrary to some earlier reports, the research using this inhibitor demonstrates that the common protective "loss-of-function" variant (IsoD) of HSD17B13 retains catalytic activity against some substrates [1].

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References

1. Design and application of synthetic 17B-HSD13 substrates ... [pmc.ncbi.nlm.nih.gov]

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